

2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid synthesis pathway

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Compound Focus: 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid

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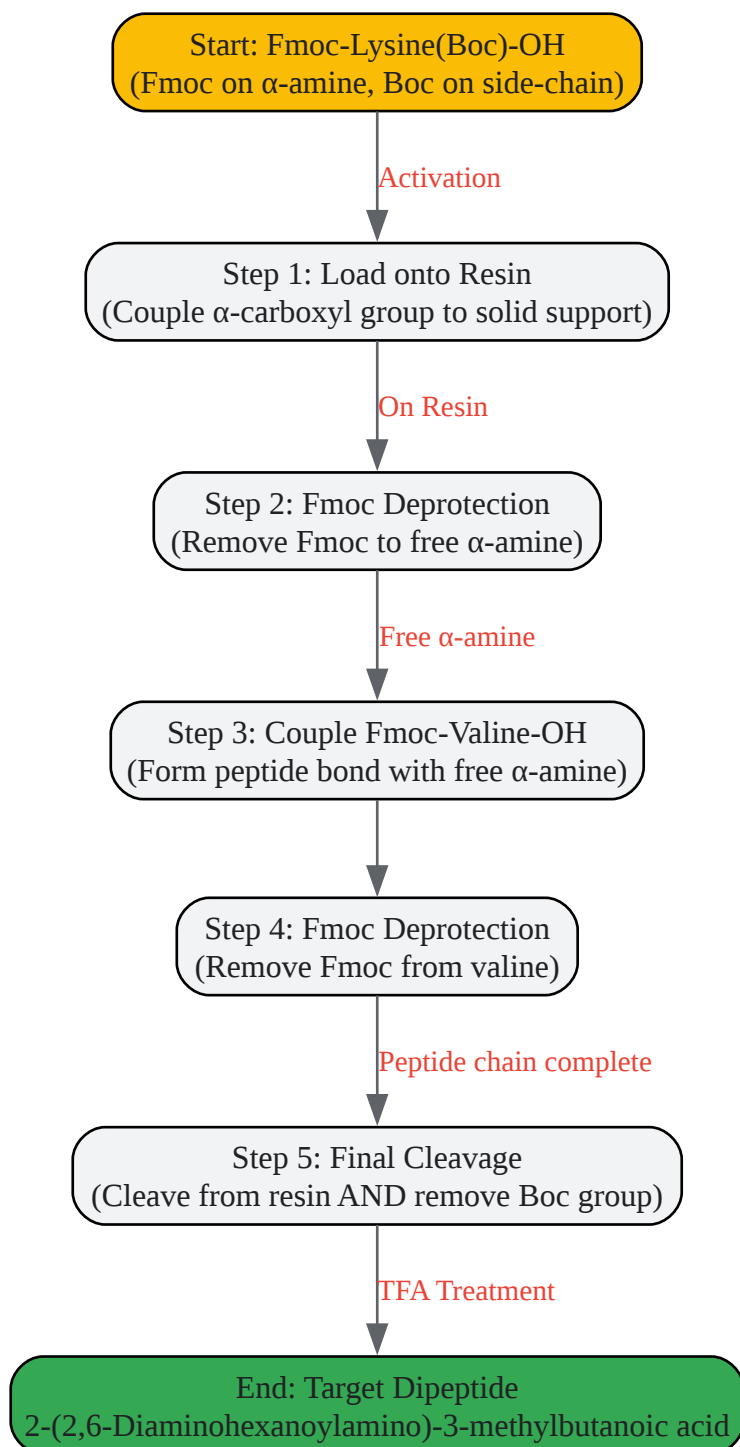
Compound Overview and Strategic Approach

The table below breaks down the target molecule into its core components based on the search results:

Component	Identity & Role	Key Characteristics
"3-methylbutanoic acid" moiety	L-Valine derivative [1]	A proteinogenic, branched-chain amino acid. The (2S)-2-amino-3-methylbutanoic acid structure indicates this portion is derived from L-Valine [1].
"2,6-Diaminohexanoic acid" moiety	Lysine derivative [2]	A diamino acid; the "2,6-diaminohexanoylamino" group suggests a lysine residue where the alpha-amino group is part of the peptide bond, and the side-chain epsilon-amino group is free [2].

Given that the molecule is a dipeptide composed of a lysine derivative and a valine derivative, a standard **solid-phase peptide synthesis (SPPS)** strategy is the most logical and reliable pathway. The synthesis would require careful protection and deprotection of the multiple amino groups.

The following diagram outlines the proposed step-by-step strategy, with a focus on the critical protection of the lysine side chain:



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Proposed Detailed Experimental Protocol

This protocol outlines a suggested Fmoc-based SPPS procedure. **This is a generalized framework, and all reagents and conditions must be optimized in a laboratory setting.**

1. Resin Loading (Starting Point)

- **Material:** Use Fmoc-L-Lys(Boc)-OH (commercially available).
- **Reaction:** Load this protected amino acid onto a solid support (e.g., Wang or 2-chlorotrityl chloride resin). The carboxyl group of the lysine derivative reacts with the resin, forming an ester linkage.
- **Work-up:** Wash the resin thoroughly with dimethylformamide (DMF) to remove excess reagents.

2. Elongation & Deprotection Cycle

- **Fmoc Deprotection:** Treat the resin-bound amino acid with a solution of 20% piperidine in DMF. This removes the Fmoc protecting group from the alpha-amino group of the lysine derivative, freeing it for the next coupling reaction.
- **Coupling:** Activate Fmoc-L-Valine-OH with a coupling reagent like HATU or HBTU in the presence of a base (e.g., N,N-Diisopropylethylamine (DIPEA)) in DMF. Add this mixture to the resin. The activated carboxyl group of valine will form the peptide bond with the free alpha-amino group on the resin.
- **Confirmation:** Use a qualitative Kaiser (ninhydrin) test to confirm the completion of the coupling reaction.

3. Final Cleavage and Global Deprotection

- **Reaction:** Once the dipeptide chain is assembled, cleave it from the resin and simultaneously remove the Boc protecting group from the lysine side chain using a cleavage cocktail (e.g., Trifluoroacetic acid (TFA) with appropriate scavengers like water and triisopropylsilane).
- **Isolation:** Precipitate the crude product in cold diethyl ether, isolate it via centrifugation or filtration, and then dissolve it for purification.

4. Purification and Analysis

- **Purification:** Purify the crude product using reverse-phase preparative High-Performance Liquid Chromatography (HPLC).
- **Analysis:** Confirm the identity and purity of the final product using analytical HPLC and characterize its structure by Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Key Considerations for Synthesis

- **Orthogonal Protection:** The use of Fmoc (base-labile) and Boc (acid-labile) groups is crucial. This orthogonality allows you to selectively remove the Fmoc group during the synthesis without affecting the Boc group on the lysine side chain.
- **Impurity Control:** If you were to synthesize the 2,6-diaminohexanoic acid fragment from scratch, you would need rigorous processes to control impurities like caprolactam and volatile solvents, as highlighted in a patent for the similar compound 6-aminohexanoic acid [3].

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References

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2. Diamino Acid - an overview [sciencedirect.com]
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